

Safeguarding Your Research: A Comprehensive Guide to Handling 4-Acetylmorpholine

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Compound of Interest

Compound Name: 4-Acetylmorpholine

Cat. No.: B157445

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For Immediate Implementation by Laboratory Personnel

This document provides crucial safety and logistical information for the handling and disposal of **4-Acetylmorpholine** (CAS No. 1696-20-4). Adherence to these procedures is essential for ensuring the safety of all laboratory personnel and maintaining a secure research environment. This guide is intended for researchers, scientists, and drug development professionals.

Personal Protective Equipment (PPE): Your First Line of Defense

When handling **4-Acetylmorpholine**, a comprehensive PPE strategy is mandatory to prevent exposure.^{[1][2]} This chemical is classified as hazardous, causing serious eye irritation, potential skin sensitization, and is suspected of damaging fertility or the unborn child.^{[1][3][4]}

Minimum Required PPE:

- **Eye and Face Protection:** Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[1]
- **Skin Protection:**
 - **Gloves:** Wear appropriate protective gloves to prevent skin exposure.^{[1][5]} It is critical to inspect gloves before use and consult the manufacturer's specifications for chemical

compatibility and breakthrough times.[5]

- Lab Coat/Protective Clothing: A lab coat or other suitable protective clothing is required to prevent skin contact.[1][2]
- Respiratory Protection: Under normal laboratory conditions with adequate ventilation, respiratory protection is not typically required.[1][5] However, if there is a risk of inhaling mists, vapors, or sprays, a NIOSH-approved respirator with an appropriate cartridge (e.g., type ABEK) should be used.[6][7] In case of a fire, a self-contained breathing apparatus (SCBA) is essential.[1]

Safe Handling and Operational Plan

A systematic approach to handling **4-Acetylmorpholine** minimizes the risk of exposure and accidents.

Step-by-Step Handling Procedure:

- Preparation:
 - Ensure that an eyewash station and a safety shower are in close proximity to the workstation.[1]
 - Verify that the work area is well-ventilated.[1][8]
 - Read and understand the Safety Data Sheet (SDS) for **4-Acetylmorpholine** before beginning any work.[1][5]
 - Assemble all necessary materials and equipment before handling the chemical.
- Handling:
 - Avoid all direct contact with the skin and eyes.[1][8]
 - Do not breathe in any mist, vapors, or spray.[1][8]
 - Do not ingest the chemical. If swallowed, seek immediate medical assistance.[1][8]
 - Handle in accordance with good industrial hygiene and safety practices.[8]

- Post-Handling:
 - Wash hands and any exposed skin thoroughly with soap and water after handling.[\[1\]](#)
 - Remove contaminated clothing and shoes immediately.[\[5\]](#)
 - Clean the work area and any equipment used.

In Case of Exposure:

- Eyes: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[\[1\]](#)
- Skin: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes. Get medical attention.[\[1\]](#)
- Inhalation: Move the individual to fresh air. If not breathing, give artificial respiration. Seek medical attention.[\[1\]](#)
- Ingestion: Clean the mouth with water and seek immediate medical attention.[\[1\]](#)

Spill and Disposal Plan

Proper management of spills and waste is crucial to prevent environmental contamination and further exposure.

Spill Response:

- Ensure adequate ventilation.[\[1\]](#)
- Evacuate personnel from the immediate area.
- Wear the appropriate PPE as outlined in Section 1.
- Contain the spill using an inert absorbent material such as sand, silica gel, acid binder, universal binder, or sawdust.[\[1\]](#)[\[5\]](#)[\[8\]](#)

- Collect the absorbed material and place it into a suitable, closed container for disposal.[\[1\]](#)[\[5\]](#)[\[8\]](#)

Waste Disposal:

- 4-Acetylmorpholine** is considered chemical waste.[\[1\]](#)
- Waste generators are required to determine if the discarded chemical is classified as hazardous waste and must consult and comply with local, regional, and national hazardous waste regulations for complete and accurate classification and disposal.[\[1\]](#)
- Dispose of the contents and the container to an approved waste disposal plant.[\[1\]](#)
- Do not allow the chemical to enter the environment.[\[1\]](#)[\[5\]](#)[\[8\]](#)

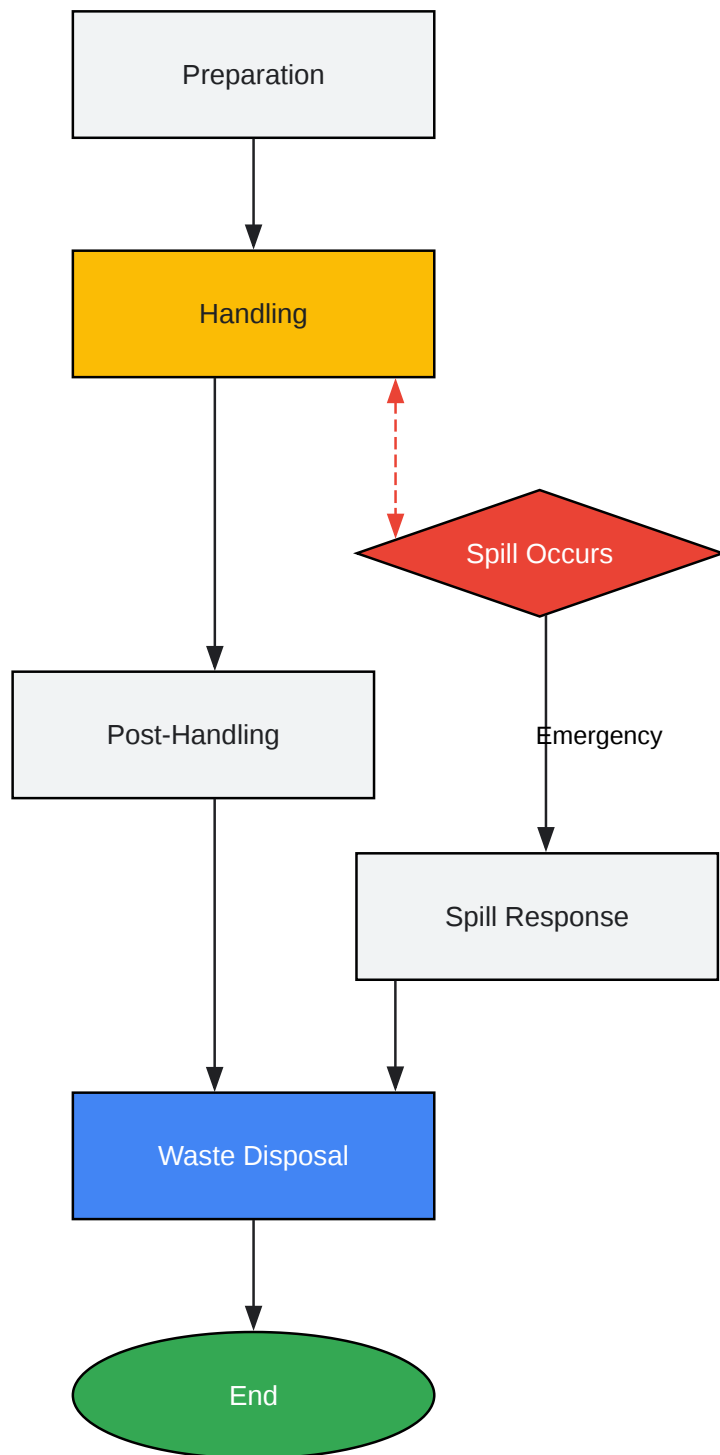
Chemical and Physical Properties

A summary of the key physical and chemical properties of **4-Acetylmorpholine** is provided in the table below for quick reference.

Property	Value
Molecular Formula	C ₆ H ₁₁ NO ₂ [3] [5] [6] [8]
Molecular Weight	129.16 g/mol [3] [6] [8]
Appearance	Colorless to light yellow liquid [1] [2] [5]
Odor	Vinegar-like [1] [5]
Melting Point	9 - 14 °C / 48.2 - 57.2 °F [1] [2] [5]
Boiling Point	240 - 245.5 °C / 464 - 473.9 °F [1] [2] [5]
Flash Point	122 °C / 251.6 °F (closed cup) [1] [5] [6]
Density	1.110 - 1.116 g/mL at 25 °C [1] [2]
Water Solubility	Miscible [2] [5]
Vapor Pressure	<0.1 mbar @ 20 °C [1]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **4-Acetylmorpholine** from preparation to disposal.



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Caption: Workflow for the safe handling of **4-Acetylmorpholine**.

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